

Safeguarding Researchers: A Comprehensive Guide to Handling PF-02367982 (Crizotinib)

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Compound of Interest

Compound Name: PF 02367982

Cat. No.: B1679669

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For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of PF-02367982, also known as Crizotinib. Adherence to these guidelines is mandatory to ensure the safety of all laboratory personnel.

PF-02367982 is a potent inhibitor of c-MET and anaplastic lymphoma kinase (ALK) and is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, causes serious eye irritation, and may cause an allergic skin reaction.^{[1][2]}

Furthermore, it is suspected of causing genetic defects and is very toxic to aquatic life.^{[2][3]}

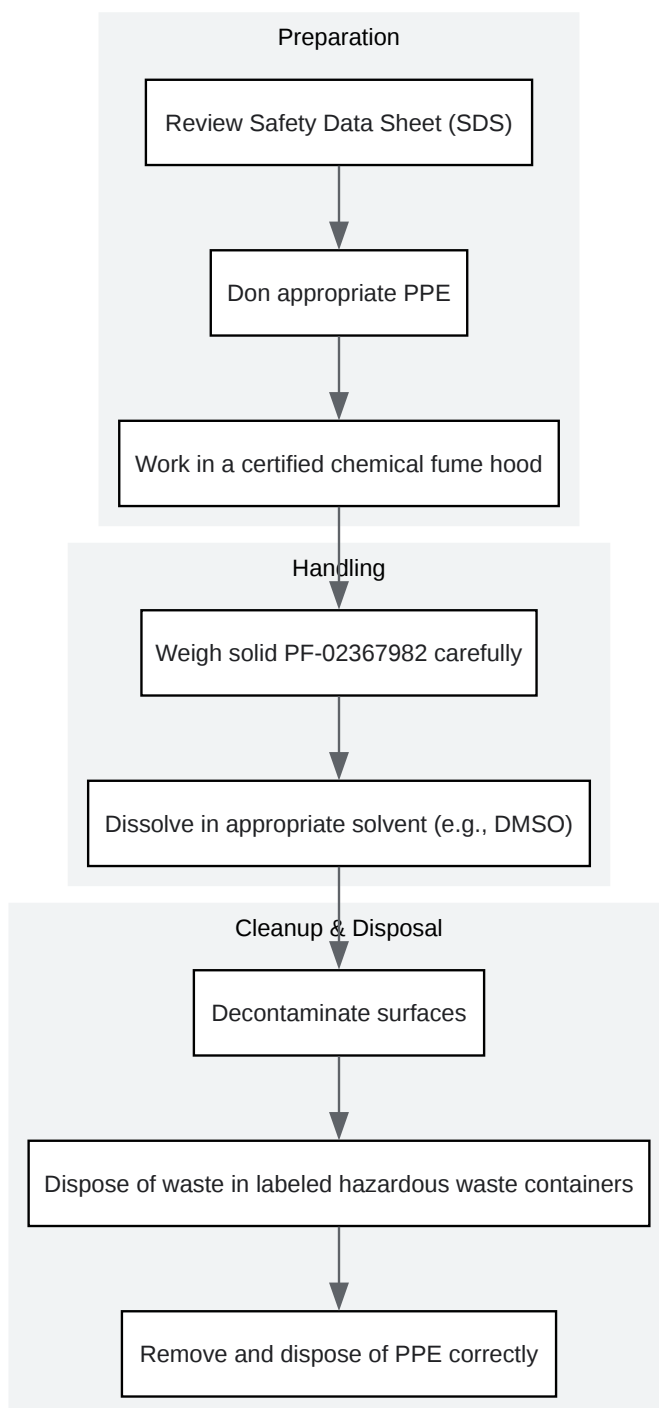
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling PF-02367982. This is to prevent exposure through inhalation, skin contact, and eye contact.

PPE Category	Item	Specification
Eye Protection	Safety Goggles or Face Shield	Must meet EN166, ANSI Z87.1 or international equivalent standards. [4]
Hand Protection	Chemical-resistant Gloves	Impervious gloves (e.g., nitrile rubber) meeting EN374, ASTM F1001 or international equivalent standards. [4]
Body Protection	Protective Clothing	Impervious protective clothing is recommended, especially for bulk processing operations. [4]
Respiratory Protection	Respirator	Use a NIOSH-approved respirator or equivalent if ventilation is inadequate or for bulk handling.

Operational Plan for Safe Handling

A systematic approach to handling PF-02367982 is essential to minimize risk. The following workflow outlines the key steps for safe preparation, handling, and cleanup.



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